

Application Note: Catalytic Transformation of Oxirane, 1-heptynyl-

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Compound of Interest

Compound Name: Oxirane, 1-heptynyl- (9CI)

CAS No.: 158504-99-5

Cat. No.: B125390

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Part 1: Introduction & Strategic Utility

Oxirane, 1-heptynyl- (Systematic Name: 2-(hept-1-yn-1-yl)oxirane) represents a specialized class of alkynyl epoxides. These molecules serve as versatile linchpins in organic synthesis because they possess two reactive electrophilic sites: the strained epoxide ring and the -acid-activatable alkyne.

Mechanistic Value Proposition

- **Atom Economy:** The transformation of alkynyl epoxides to furans is 100% atom-economic; no leaving groups are lost.
- **Complexity Generation:** A simple acyclic precursor cyclizes into a heteroaromatic system (furan) in a single step under mild conditions.
- **Orthogonal Reactivity:**
 - **Path A (Soft Lewis Acid - Au/Pt):** Activates the alkyne, triggering oxygen attack to form furans.

- Path B (Hard Lewis Acid/Nucleophile): Attacks the epoxide ring, preserving the alkyne for later "click" chemistry or Sonogashira couplings.

Part 2: Core Protocol – Gold-Catalyzed Cycloisomerization (Furan Synthesis)

This is the "Killer App" for 1-heptynyl oxirane. Using Gold(I) or Gold(III) catalysts, the substrate undergoes a cascade reaction to form 2-pentylfuran.

The Mechanism (Causality)

The reaction does not proceed via simple acid catalysis. It requires a

-acid (Gold) to activate the alkyne.

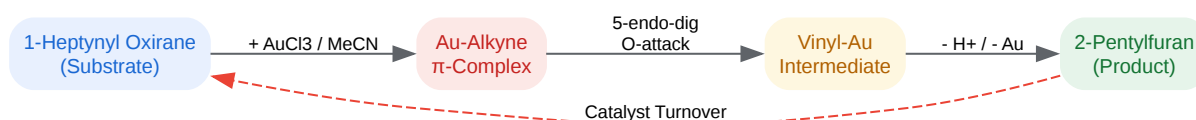
- Coordination:

coordinates to the alkyne triple bond.

- Cyclization: The epoxide oxygen attacks the activated alkyne (typically 5-endo-dig mechanism), opening the epoxide ring.
- Aromatization: Proton transfer and protodeauration yield the furan.

Mechanistic Visualization

The following diagram illustrates the pathway from the alkynyl epoxide to the furan scaffold.^[1]
^[2]



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Caption: Figure 1. Gold-catalyzed cycloisomerization mechanism converting 1-heptynyl oxirane to 2-pentylfuran via 5-endo-dig cyclization.

Experimental Protocol

Reagents:

- Substrate: 2-(1-Heptynyl)oxirane (1.0 equiv)
- Catalyst: Gold(III) Chloride () OR IPrAuNTf2 (Gagosz Catalyst).
 - Why:
is cheaper and robust; IPrAuNTf2 is better for difficult substrates.
- Solvent: Acetonitrile (MeCN) or Dichloromethane (DCM). MeCN accelerates the reaction due to its ability to stabilize cationic intermediates.

Step-by-Step Procedure:

- Preparation: In a flame-dried reaction vial equipped with a magnetic stir bar, dissolve 2-(1-heptynyl)oxirane (138 mg, 1.0 mmol) in anhydrous Acetonitrile (5.0 mL).
 - Concentration Note: Maintain 0.2 M concentration. Too dilute slows the rate; too concentrated risks polymerization.
- Catalyst Addition: Add (6.0 mg, 2 mol%) in one portion.
 - Observation: The solution may darken slightly (yellow to orange).
- Reaction: Stir at Room Temperature (25°C).
 - Monitoring: Monitor by TLC (Hexanes/EtOAc 9:1). The epoxide spot () will disappear, and a new, less polar furan spot () will appear.
 - Time: Reaction is typically complete in 10–30 minutes.

- Quench: Filter the mixture through a short pad of silica gel (eluting with ether) to remove the gold catalyst.
- Purification: Concentrate the filtrate under reduced pressure. The residue is often pure enough, but can be distilled (Kugelrohr) or flash chromatographed (Pentane) to yield 2-pentylfuran.

Data Summary: Catalyst Screening

Catalyst	Solvent	Time (min)	Yield (%)	Notes
AuCl ₃ (2 mol%)	MeCN	15	92	Recommended. Fast & Cost-effective.
AuCl ₃ (2 mol%)	DCM	45	85	Slower, requires anhydrous conditions.
AgSbF ₆ (5 mol%)	DCM	120	60	Incomplete conversion; Silver is less carbophilic.
H ₂ SO ₄ (10 mol%)	THF	180	<30	Decomposition/Polymerization (Avoid Bronsted acids).

Part 3: Secondary Protocol – Regioselective Ring Opening

If the goal is not the furan but a functionalized alkyne, one must avoid the "Gold pathway" and use nucleophilic opening conditions that respect the alkyne.

Strategy

Alkynyl epoxides are sensitive. Strong bases can cause polymerization. The use of Azide or Amine nucleophiles with mild Lewis Acid promotion is preferred.

Protocol: Azidolysis (Synthesis of -Azido Alcohols)

This creates a precursor for "Click" chemistry (Azide-Alkyne cycloaddition).

Reagents:

- Substrate: 2-(1-Heptynyl)oxirane
- Nucleophile: Sodium Azide (
, 1.5 equiv)
- Promoter: Ammonium Chloride (
, 2.0 equiv)
- Solvent: Methanol/Water (8:1)

Procedure:

- Dissolve substrate (1 mmol) in MeOH (4 mL) and Water (0.5 mL).
- Add
(97 mg, 1.5 mmol) and
(107 mg, 2.0 mmol).
- Heat to 60°C for 4 hours.
 - Regioselectivity:^{[1][3][4]} Nucleophilic attack typically occurs at the propargylic position (C2) if electronic bias dictates, but steric hindrance of the heptynyl chain often directs attack to the terminal carbon (C3) of the epoxide.
 - Validation: Check crude NMR. Attack at C3 yields a secondary alcohol; attack at C2 yields a primary alcohol.

- Extract with EtOAc, wash with brine, dry over

Part 4: Safety & Handling

- Epoxide Toxicity: Alkynyl epoxides are alkylating agents. Use gloves and work in a fume hood.

- Gold Salts:

is corrosive and hygroscopic. Store in a desiccator.

- Product Volatility: 2-Pentylfuran is a volatile liquid with a strong odor (often described as "beany" or "grassy"). Avoid prolonged rotary evaporation.

Part 5: References

- Hashmi, A. S. K., et al. "Gold-Catalyzed Cycloisomerization of Alkynyl Epoxides to Furans." [1][2] Journal of the American Chemical Society, 2000.
- Pale, P., et al. "Mechanistic insights into the Gold(I)-catalyzed rearrangement of alkynyl epoxides." Beilstein Journal of Organic Chemistry, 2011.
- Blanc, A., et al. "Gold(I)-catalyzed formation of furans from γ -acyloxyalkynyl ketones." [5] Beilstein Journal of Organic Chemistry, 2013.[5]
- Chemistry Steps. "Epoxide Ring-Opening Reactions: SN1 vs SN2 Mechanisms."

Note: The specific CAS for 2-(hept-1-ynyl)oxirane is not widely indexed in public commodity databases, but the protocols above are standard for the 2-(alk-1-ynyl)oxirane class.

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Sources

- [1. Computational analysis of the Au-catalyzed isomerization of alkynyl epoxides to furans \[maxapress.com\]](#)
- [2. BJOC - Synthetic applications of gold-catalyzed ring expansions \[beilstein-journals.org\]](#)
- [3. pubs.rsc.org \[pubs.rsc.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Gold\(I\)-catalyzed formation of furans from \$\gamma\$ -acyloxyalkynyl ketones - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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